

# Azido-PEG3-CH<sub>2</sub>CO<sub>2</sub>Me: A Core Technical Overview

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## Compound of Interest

Compound Name: Azido-PEG3-CH<sub>2</sub>CO<sub>2</sub>Me

Cat. No.: B1666430

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For researchers, scientists, and professionals in drug development, understanding the fundamental properties of chemical compounds is paramount. This guide provides the core physicochemical data for **Azido-PEG3-CH<sub>2</sub>CO<sub>2</sub>Me**, a heterobifunctional linker commonly utilized in bioconjugation and drug delivery applications.

## Physicochemical Data

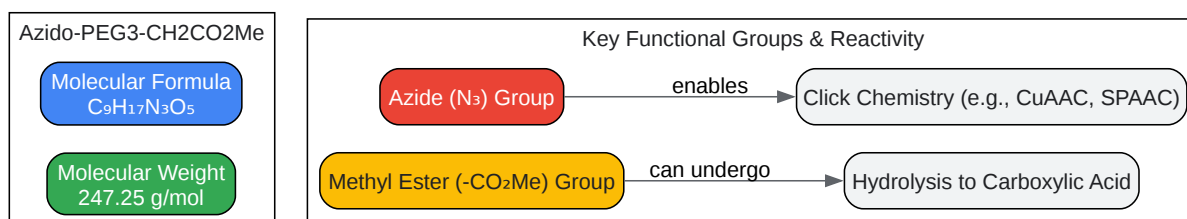
The essential quantitative data for **Azido-PEG3-CH<sub>2</sub>CO<sub>2</sub>Me** is summarized below. This information is critical for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>17</sub> N <sub>3</sub> O <sub>5</sub> [1][2][3]
Molecular Weight	247.25 g/mol [1] (often cited as 247.3 g/mol [4])
CAS Number	1253389-31-9

## Structural and Chemical Information

**Azido-PEG3-CH<sub>2</sub>CO<sub>2</sub>Me** is a PEG derivative containing a terminal azide group and a methyl ester. The azide group allows for "click chemistry" reactions, such as the copper-catalyzed azide-alkyne cycloaddition (CuAAC) or the strain-promoted alkyne-azide cycloaddition (SPAAC), enabling covalent conjugation to molecules bearing an alkyne group. The methyl

ester can be hydrolyzed to a carboxylic acid for further functionalization, such as amide bond formation with primary amines.



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## References

- 1. Azido-PEG3-CH2CO2Me Price from Supplier Brand Shanghai Nianxing Industrial Co., Ltd on Chemsr.com [chemsrc.com]
- 2. Azido-PEG3-CH2CO2Me\_1253389-31-9\_新研博美 [xinyanbm.com]
- 3. Azide-PEG3-COOH, 1056024-94-2 - Biopharma PEG [biochempeg.com]
- 4. PEG Azide, Azide linker, Click Chemistry tools | BroadPharm [broadpharm.com]
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